

Proper Disposal of 5-tert-Butylisophthalic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: *5-tert-Butylisophthalic acid*

Cat. No.: *B182075*

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For laboratory professionals, researchers, and scientists in the field of drug development, the safe handling and disposal of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **5-tert-Butylisophthalic acid** (CAS RN: 2359-09-3), ensuring compliance with safety regulations and minimizing environmental impact.

Key Safety and Disposal Information

A summary of critical data for **5-tert-Butylisophthalic acid** is presented below, offering a quick reference for safe handling and disposal.

Parameter	Value	Reference
Chemical Formula	C12H14O4	[1]
Molecular Weight	222.24 g/mol	[2]
Appearance	White to almost white powder/crystal	[3] [4]
CAS Number	2359-09-3	[1]
Hazard Classifications	Skin Irritant (Category 2), Serious Eye Irritant (Category 2/2A), May cause respiratory irritation (STOT SE 3)	[1] [5]
Signal Word	Warning	[1]
Personal Protective Equipment (PPE)	Protective gloves, eye protection (eyeshields/goggles), dust mask (Type N95 or equivalent)	[1]
Primary Disposal Method	Chemical Incineration	[1]
Environmental Precautions	Prevent product from entering drains.	[1] [2]

Disposal Protocol for 5-tert-Butylisophthalic Acid

Adherence to the following step-by-step procedures is crucial for the safe disposal of **5-tert-Butylisophthalic acid**. This protocol is designed to be followed by trained laboratory personnel.

Personal Protective Equipment (PPE) and Preparation

- Before handling, ensure you are wearing the appropriate personal protective equipment:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety glasses with side shields or chemical splash goggles.[\[1\]](#)

- A properly fitted dust mask or respirator (e.g., N95) to avoid inhalation of powder.
- A lab coat.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

Handling and Waste Collection

- For Uncontaminated Waste:
 - Carefully sweep any solid waste into a designated, labeled hazardous waste container.
 - Avoid generating dust during transfer.
- For Contaminated Materials (e.g., paper towels, gloves):
 - Place all contaminated disposable materials into the same hazardous waste container.
- For Small Spills:
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Sweep up the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[\[2\]](#) Do not allow the product to enter drains.[\[1\]](#)[\[2\]](#)

Disposal Procedure

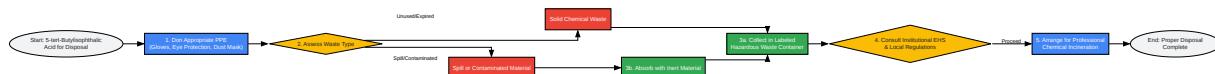
The recommended disposal method for **5-tert-Butylisophthalic acid** is through incineration by a licensed hazardous waste disposal facility.

- Containerization:
 - Ensure the hazardous waste container is securely sealed and clearly labeled as "Hazardous Waste" and includes the full chemical name: "**5-tert-Butylisophthalic acid**".
- Consult Local Authorities:

- Disposal regulations can vary by region. Always consult your institution's Environmental Health and Safety (EHS) department and local or regional authorities for specific disposal requirements.[1]
- Chemical Incineration:
 - The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[1] This should only be performed by a licensed and qualified waste disposal service. Do not attempt to incinerate chemicals in a standard laboratory furnace.
- Recycling:
 - If possible and in accordance with your facility's procedures, recycling the chemical back into a process may be an option.[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-tert-Butylisophthalic acid**.



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Caption: Disposal workflow for **5-tert-Butylisophthalic acid**.

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